

C.I. 22145 double azo class dye characteristics

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Compound of Interest

Compound Name: C.I. Direct Red 10

CAS No.: 2429-70-1

Cat. No.: B1197060

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Executive Summary

C.I. 22145, chemically known as Acid Red 114, is a high-molecular-weight bisazo (disazo) dye historically utilized in the textile industry but recently repurposed as a potent pharmacological probe in neurobiology. Its structural architecture—featuring two sulfonate groups symmetrically positioned on a hydrophobic naphthalene-bisazo backbone—mimics the charge distribution of L-glutamate. This "glutamate isostere" property allows C.I. 22145 to function as a nanomolar-affinity competitive inhibitor of the Vesicular Glutamate Transporter (VGLUT), the gatekeeper protein responsible for loading glutamate into synaptic vesicles.

This guide provides a comprehensive technical analysis of C.I. 22145, moving beyond its colorimetric properties to focus on its application as a tool for dissecting glutamatergic neurotransmission.

Molecular Architecture & Structural Dynamics

The efficacy of C.I. 22145 as a biological probe is dictated by its specific supramolecular assembly. Unlike simple monoazo dyes, its bisazo structure creates a rigid, planar hydrophobic core that facilitates intercalation into protein binding pockets, while the flanking sulfonate groups provide electrostatic anchor points.

- **Core Scaffold:** The molecule is built upon a 3,3'-dimethylbenzidine (o-tolidine) backbone. This central biphenyl system provides the necessary steric bulk to span the transmembrane channel of transporter proteins.
- **Chromophores:** Two azo (-N=N-) linkages connect the core to naphthalene derivatives (G acid and phenol).
- **Functionalization:** The phenol moiety is esterified with a p-tolylsulfonyl (tosyl) group. This bulky hydrophobic group is critical, as it enhances the dye's affinity for the hydrophobic pockets adjacent to the glutamate binding site in VGLUT, differentiating it from smaller, less potent inhibitors.

Synthesis Pathway Visualization

The following diagram outlines the convergent synthesis of C.I. 22145, highlighting the critical diazo coupling steps that define its geometry.

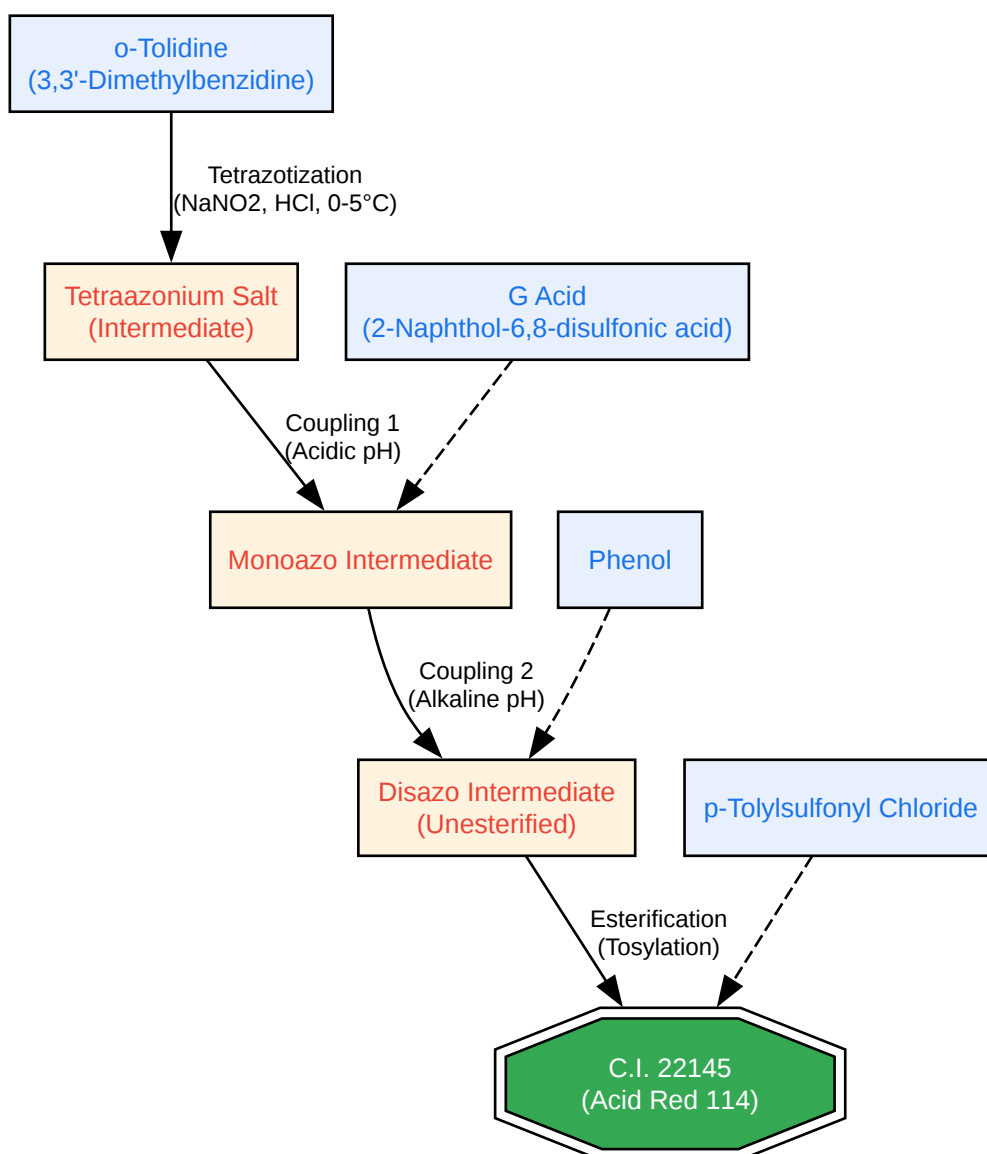


Figure 1: Convergent Synthesis Pathway of C.I. 22145

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[1]

Pharmacological Utility: VGLUT Inhibition[2]

The primary value of C.I. 22145 in drug development lies in its ability to block VGLUT (SLC17A6/7/8). VGLUTs are responsible for the uptake of glutamate into synaptic vesicles, a process driven by a proton electrochemical gradient (

).[1][2][3][4]

Mechanism of Action: Glutamate Isostere Competition

C.I. 22145 acts as a "molecular ruler" and competitive antagonist.

- **Electrostatic Mimicry:** The sulfonate groups () on the dye mimic the - and -carboxyl groups of L-glutamate.
- **Binding Site Occupancy:** Homology modeling (based on the DgoT bacterial transporter) suggests the dye binds to the cytoplasmic opening of the VGLUT channel.
- **Key Residue Interaction:** The sulfonate groups form salt bridges with conserved arginine and histidine residues (specifically Arg88 and His199 in VGLUT2) that normally recognize glutamate. The hydrophobic o-tolidine core interacts with Phe219, stabilizing the blocked conformation.

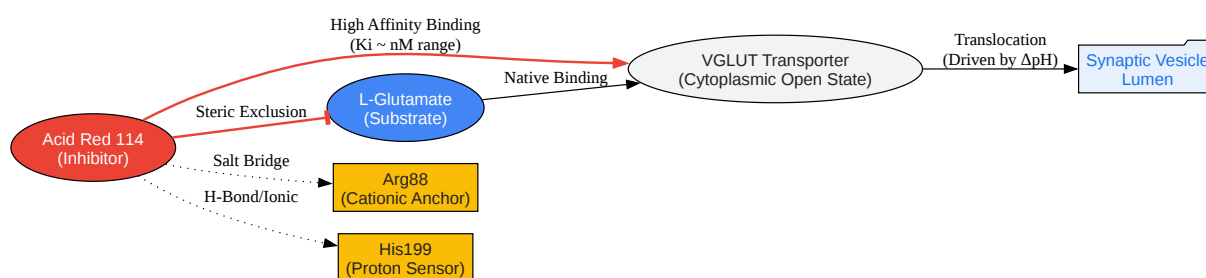


Figure 2: Competitive Inhibition of VGLUT by C.I. 22145

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Physicochemical Characterization

For researchers utilizing C.I. 22145, verifying the purity and identity of the dye is a prerequisite for reproducible data.

Table 1: Physicochemical Constants

Parameter	Specification	Notes
Chemical Formula	<code>ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"></code>	Disodium salt form is standard.
Molecular Weight	830.82 g/mol	High MW prevents passive diffusion across intact cell membranes (requires permeabilization or vesicular isolation).
(Visible)	510 – 520 nm	Measured in water. Deep red color.
(UV)	~199 nm, ~280 nm	Azo bond transitions.
Solubility	Water: ~60 g/L (90°C)	Soluble in ethanol; insoluble in non-polar solvents.
pKa	~1.5 (Sulfonic acids)	Highly ionized at physiological pH (7.4).
Appearance	Deep Maroon/Red Powder	Hygroscopic; store desiccated.

Experimental Protocols

Protocol A: Preparation of Stock Solution (10 mM)

Rationale: C.I. 22145 is prone to aggregation at high concentrations due to

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stacking of the diazo rings. A standardized solubilization protocol is essential.

- Weighing: Weigh 8.31 mg of C.I. 22145 powder.
- Solvent: Add 1.0 mL of ultrapure water (Milli-Q) or DMSO.
 - Note: DMSO is preferred for long-term storage (-20°C) to prevent hydrolysis of the tosyl ester, though water is sufficient for immediate use.
- Dissolution: Vortex vigorously for 2 minutes. If particles persist, sonicate for 5 minutes at room temperature.
- Filtration: Filter through a 0.22 µm PVDF membrane to remove undissolved aggregates which can cause false positives in scattering assays.
- Quality Control: Dilute 1:1000 in PBS and verify Absorbance at 515 nm is
(depending on path length and exact extinction coefficient).

Protocol B: VGLUT Inhibition Assay (Vesicular Uptake)

Rationale: This assay measures the specific inhibition of glutamate transport into isolated synaptic vesicles.

Materials:

- Crude synaptic vesicles (LP2 fraction) from rat brain.
- Assay Buffer: 0.32 M sucrose, 10 mM HEPES-KOH (pH 7.4), 4 mM KCl, 4 mM MgSO₄.
- Radiotracer:
.
- Inhibitor: C.I. 22145 (various concentrations: 10 nM – 10 µM).

Workflow:

- Pre-incubation: Incubate 50 µg of synaptic vesicle protein with C.I. 22145 (or vehicle) in Assay Buffer for 10 minutes on ice.
- Activation: Add 2 mM ATP to generate the proton gradient (). Incubate for 2 minutes at 30°C.
- Uptake Initiation: Add 50 µM .
- Reaction: Incubate for 5–10 minutes at 30°C.
- Termination: Rapid filtration through GF/C glass fiber filters (pre-soaked in 0.5% PEI to reduce non-specific binding).
- Wash: Wash filters with ice-cold Assay Buffer containing 100 mM KCl (to collapse gradient and remove surface-bound glutamate).
- Quantification: Measure radioactivity via liquid scintillation counting.
- Analysis: Plot % Uptake vs. Log[Inhibitor] to determine IC . Expect IC .

Safety & Toxicology (Critical)

Carcinogenicity Warning: C.I. 22145 is classified as IARC Group 2B (Possibly carcinogenic to humans).

- Metabolic Pathway: In vivo, intestinal bacteria and liver azoreductases cleave the azo bonds ().

- **Toxic Metabolite:** This cleavage releases 3,3'-dimethylbenzidine (o-tolidine), a known carcinogen.
- **Handling:** Always handle powder in a fume hood with N95/P100 respiratory protection. Treat all waste as hazardous chemical waste.

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